

Application of Acrylic Anhydride in Advanced Drug Delivery Systems: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acrylic anhydride

Cat. No.: B7721705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Acrylic anhydride is a highly reactive and versatile monomer that serves as a critical building block in the development of sophisticated drug delivery systems. Its principal applications lie in the synthesis of biocompatible polymers for prodrugs, hydrogels, and nanoparticles, enabling controlled release, targeted delivery, and enhanced therapeutic efficacy of a wide range of pharmaceutical agents. This document provides detailed application notes and experimental protocols for leveraging **acrylic anhydride** in drug delivery research and development.

Anhydride Prodrugs for Sustained Release

A significant application of **acrylic anhydride** is in the synthesis of anhydride prodrugs of drugs containing carboxylic acid moieties, such as non-steroidal anti-inflammatory drugs (NSAIDs). This strategy temporarily masks the acidic group, which can reduce local irritation, and creates a hydrolytically labile anhydride bond that allows for sustained drug release.

A notable example is the synthesis of an ibuprofen-acrylic polymer conjugate. In this approach, ibuprofen is conjugated with various acrylic polymers via a dehydration reaction using acetic anhydride.^{[1][2][3]} This results in a prodrug formulation where the release of ibuprofen can be modulated over several days.^[1] The anhydride bond is more susceptible to hydrolysis than ester bonds, offering a predictable release profile that is less dependent on enzymatic activity.^[1]

Quantitative Data Summary: Ibuprofen-Acrylic Polymer Anhydride Prodrugs

Polymer	Drug to Polymer Feed Ratio	Production Yield (%)	Drug Loading (% w/w)	Drug Release Period (days)	Reference
Polyacrylic Acid (PAA)	1:4	73 - 95	Up to 30	1 - 5	[1] [2]
Cross-linked PAA	1:4	73 - 95	Up to 30	1 - 5	[1] [2]
Eudragit® L-100	1:4	73 - 95	Up to 30	1 - 5	[1] [2]
Eudragit® S-100	1:4	73 - 95	Up to 30	1 - 5	[1] [2]
Eudragit® L-100 Microspheres	N/A	N/A	4.2	2 - 8	[1] [2] [3]

Experimental Protocol: Synthesis of Ibuprofen-Acrylic Polymer Anhydride Prodrug

This protocol describes the synthesis of a mixed anhydride of ibuprofen and a linear acrylic polymer.[\[1\]](#)

Materials:

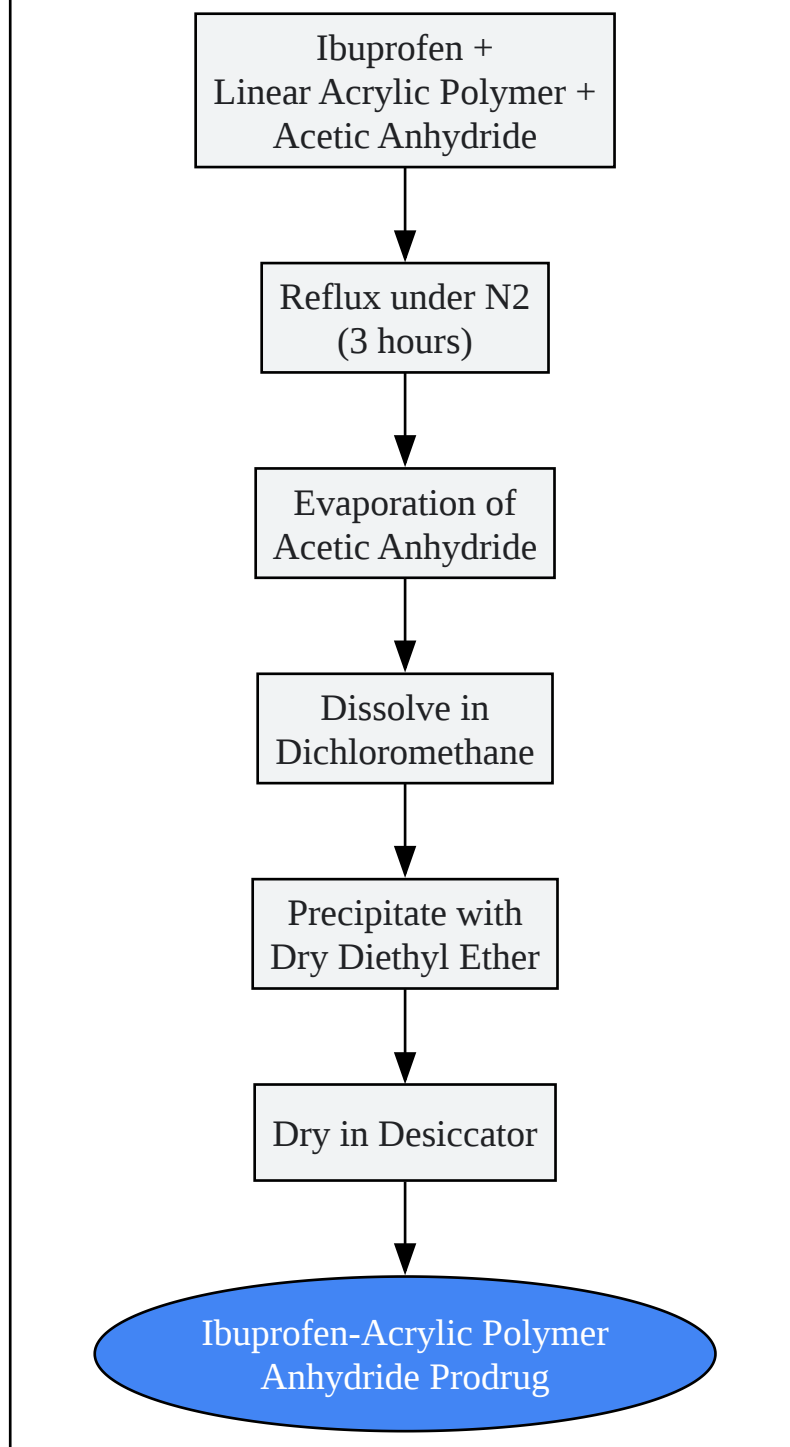
- Ibuprofen
- Linear acrylic polymer (e.g., Polyacrylic Acid)
- Acetic anhydride
- Dichloromethane
- Dry diethyl ether

- Nitrogen gas

Procedure:

- In a round-bottom flask, combine 1 g of the linear polymer and 0.25 g of ibuprofen.
- Add 10 mL of acetic anhydride to the flask.
- Reflux the mixture under a dry nitrogen atmosphere for 3 hours.
- Remove the acetic anhydride by evaporation using an oil pump at 70°C and 0.3 mmHg.
- Dissolve the resulting product in dichloromethane.
- Precipitate the product by adding dry diethyl ether.
- Collect the final product and dry it in a desiccator for 6 hours.

Synthesis of Ibuprofen-Acrylic Polymer Anhydride



[Click to download full resolution via product page](#)

Workflow for Ibuprofen-**Acrylic Anhydride** Prodrug Synthesis.

Synthesis of Acrylic Acid-Maleic Anhydride Copolymers for Drug Delivery Vehicles

Acrylic anhydride is a key reactant in the synthesis of copolymers with other monomers like maleic anhydride. These copolymers, particularly when synthesized via controlled radical polymerization techniques like Reversible Addition-Fragmentation chain Transfer (RAFT), offer well-defined molecular weights and narrow polydispersity, which are crucial for drug delivery applications.^[4] The resulting acrylic acid-maleic anhydride copolymers possess both carboxylic acid and anhydride functionalities, making them versatile for further modification and drug conjugation.^[4]

Experimental Protocol: RAFT Polymerization of Acrylic Acid-Maleic Anhydride Copolymer

This protocol outlines the general procedure for the aqueous phase RAFT polymerization of acrylic acid and maleic anhydride.^[4]^[5]

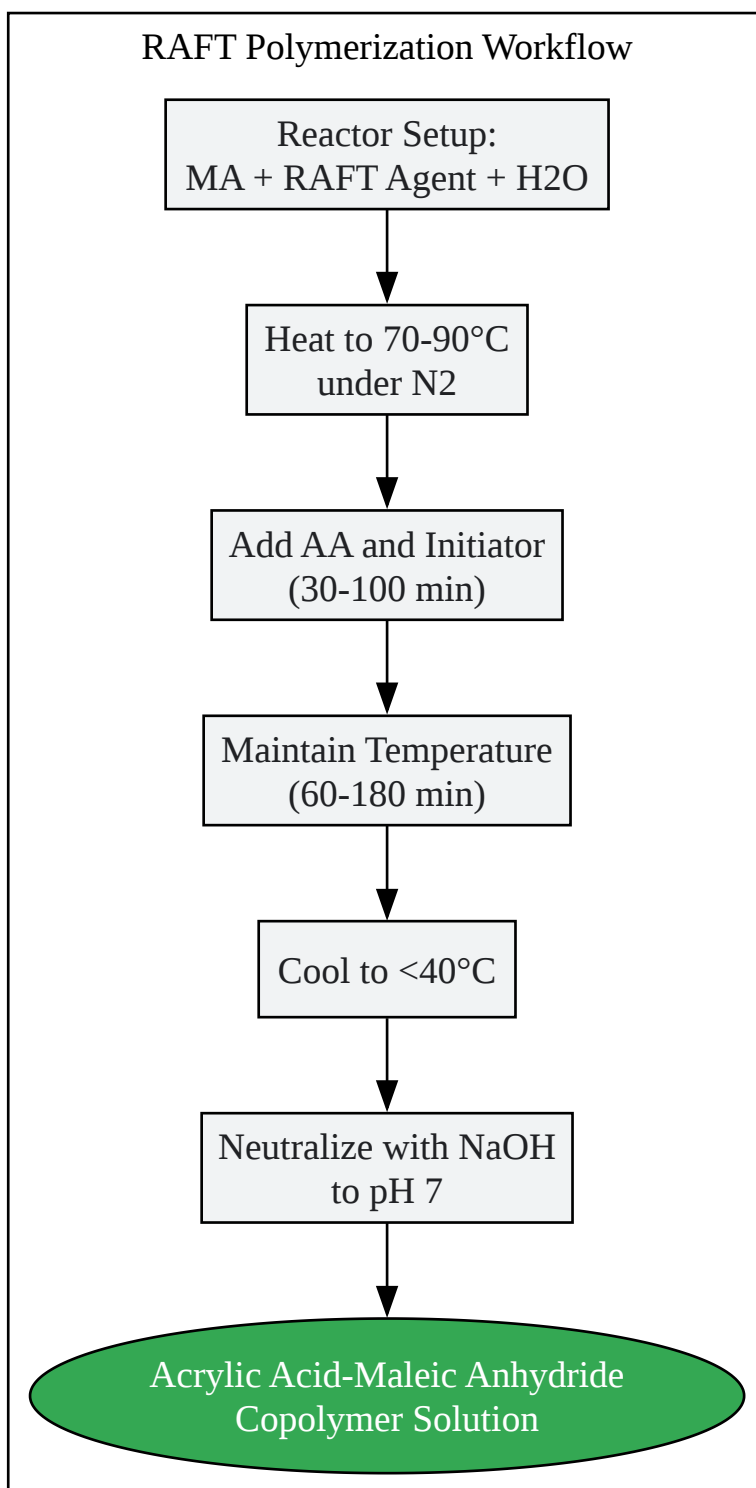
Materials:

- Maleic Anhydride (MA)
- Acrylic Acid (AA)
- RAFT Agent (e.g., Bis(carboxymethyl)trithiocarbonate)
- Initiator (e.g., Potassium persulfate)
- Distilled Water
- Sodium Hydroxide solution (for pH adjustment)

Procedure:

- Set up a reactor with a stirrer, condenser, and nitrogen inlet.
- Add the specified amounts of maleic anhydride, RAFT agent, and distilled water to the reactor and stir until all solids are dissolved.

- Heat the reactor to the reaction temperature (typically 70-90 °C) under a nitrogen atmosphere.
- Slowly and simultaneously add the acrylic acid monomer and the initiator solution to the reactor over 30-100 minutes with constant stirring.
- After the addition is complete, maintain the reaction temperature for 60-180 minutes.
- Cool the reactor to below 40 °C.
- Neutralize the polymer solution to a pH of approximately 7 by adding sodium hydroxide solution.
- The final product is an aqueous solution of the acrylic acid-maleic anhydride copolymer.



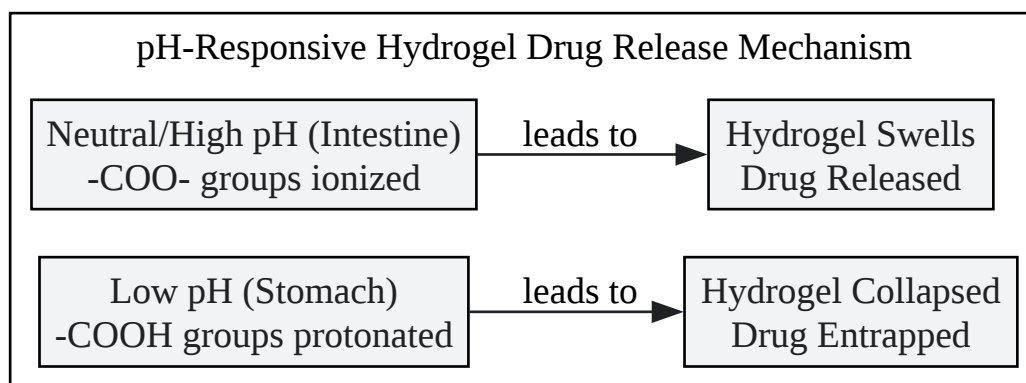
[Click to download full resolution via product page](#)

General workflow for RAFT polymerization of AA and MA.

pH-Responsive Hydrogels for Targeted Drug Delivery

Polymers derived from **acrylic anhydride**, such as poly(acrylic acid), are extensively used in the formulation of hydrogels.[6] These hydrogels can be engineered to exhibit pH-sensitive swelling behavior, making them ideal for targeted drug delivery.[7] For instance, in the acidic environment of the stomach, the hydrogel remains collapsed, protecting the encapsulated drug. Upon reaching the more neutral pH of the intestines, the carboxylic acid groups ionize, leading to swelling and subsequent drug release.[7]

Logical Relationship: pH-Responsive Drug Release



[Click to download full resolution via product page](#)

Mechanism of pH-responsive drug release from acrylic acid-based hydrogels.

Polyanhydride Nanoparticles for Enhanced Drug Efficacy

While not exclusively derived from **acrylic anhydride**, the broader class of polyanhydrides is utilized to fabricate nanoparticles for drug delivery.[8] These nanoparticles can encapsulate therapeutic agents, protect them from degradation, and facilitate their targeted delivery.[9] Polyanhydride nanoparticles have demonstrated the ability to significantly enhance the efficacy of encapsulated drugs, potentially by acting as a "Trojan horse" to bypass cellular efflux pumps and deliver the drug directly to the target site at high concentrations.[9]

In conclusion, **acrylic anhydride** is a valuable monomer for the synthesis of a variety of polymeric systems for drug delivery. Its ability to form hydrolytically cleavable anhydride bonds and to be incorporated into functional polymers makes it a cornerstone in the development of advanced therapeutic formulations. The protocols and data presented herein provide a foundation for researchers to explore and expand upon the use of **acrylic anhydride** in their drug delivery research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anhydride Prodrug of Ibuprofen and Acrylic Polymers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Anhydride prodrug of ibuprofen and acrylic polymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. CN102070742B - Method for synthesizing acrylic acid-maleic anhydride copolymer in aqueous phase by RAFT method - Google Patents [patents.google.com]
- 6. Polymer-Based Hydrogels Applied in Drug Delivery: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Designing hydrogels for controlled drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Polyanhydride Nanoparticle Delivery Platform Dramatically Enhances Killing of Filarial Worms - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of Acrylic Anhydride in Advanced Drug Delivery Systems: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721705#application-of-acrylic-anhydride-in-drug-delivery-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com